

4-Bromo-3-methylbenzenesulfonyl chloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-3-methylbenzenesulfonyl chloride

Cat. No.: B1333808

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An In-depth Technical Guide on 4-Bromo-3-methylbenzenesulfonyl Chloride

This guide provides detailed information on the chemical properties of **4-Bromo-3-methylbenzenesulfonyl chloride**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

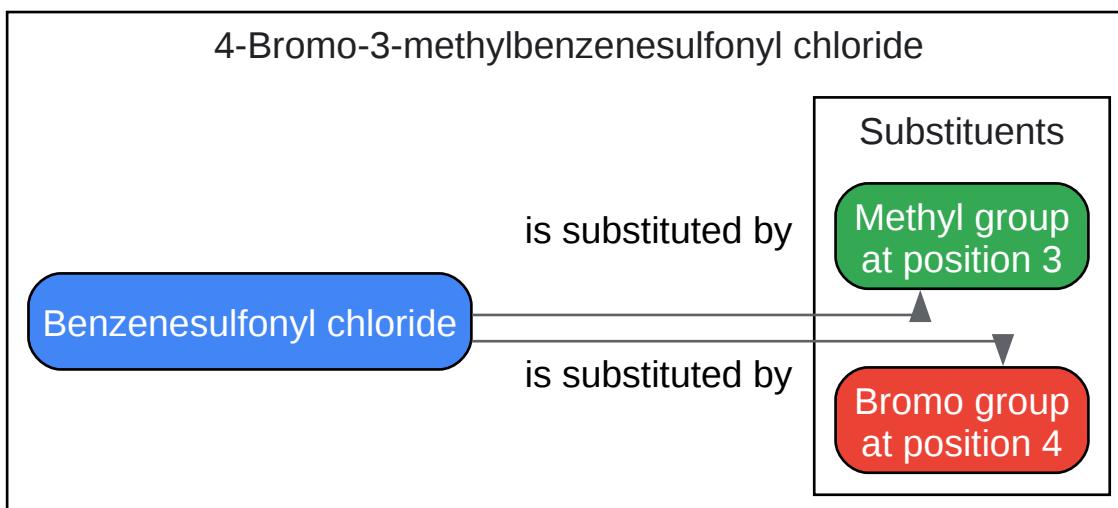
Core Chemical Data

The fundamental molecular properties of **4-Bromo-3-methylbenzenesulfonyl chloride** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C ₇ H ₆ BrClO ₂ S ^{[1][2][3][4][5]}
Molecular Weight	269.54 g/mol ^{[1][4][5][6]}

Structural Elucidation

The chemical name **4-Bromo-3-methylbenzenesulfonyl chloride** systematically describes its molecular structure. The following diagram illustrates the relationship between the different components of the molecule as denoted by its name.



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Structural components of the molecule.

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